

Proper Disposal of Pyranol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Pyranol*
CAS No.: 52673-62-8
Cat. No.: B16369004

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This document provides essential safety and logistical information for the proper disposal of **Pyranol**, an insulating liquid containing polychlorinated biphenyls (PCBs). Adherence to these procedures is critical for ensuring the safety of laboratory personnel and protecting the environment. **Pyranol** waste is regulated under the Toxic Substances Control Act (TSCA), and disposal must comply with the requirements set forth by the U.S. Environmental Protection Agency (EPA).

Immediate Safety and Spill Response

Caution: **Pyranol** contains PCBs, which are persistent environmental pollutants and pose health risks. Avoid direct contact, inhalation, and environmental release.

In the event of a spill or leak, immediate containment is the top priority to prevent the spread of contamination and entry into waterways.^[1]

Spill Response Protocol:

- Notification: Immediately report any spill or leak to the appropriate federal and state agencies.^[2]

- Personal Protective Equipment (PPE): Before handling **Pyranol** or contaminated materials, all personnel must wear appropriate PPE, including:
 - Gloves: Chemically resistant gloves (e.g., neoprene, polyethylene, viton).[2] Avoid using porous gloves that can absorb and retain the liquid.[2]
 - Apron: A chemically resistant apron.[2]
 - Eye Protection: Safety goggles or a face shield.
- Containment: Prevent the spill from spreading. Use absorbent materials such as sawdust, dry sand, or rags to soak up the liquid.[1]
- Cleanup: Following initial absorption, clean the affected area with rags soaked in an approved solvent like kerosene, perchloroethylene, or trichloroethylene.[1][2]
- Waste Collection: All materials used for cleanup, including absorbent materials, contaminated rags, and used PPE, must be collected and placed in a designated, properly labeled, sealed waste container for disposal.[1][2]
- Decontamination: If clothing becomes contaminated, it should be removed promptly, and the skin washed thoroughly.[2] Contaminated clothing must be laundered before reuse.[2]

Pyranol Disposal Procedures

The disposal of **Pyranol** and **Pyranol**-contaminated materials is strictly regulated and is based on the concentration of PCBs. Disposal methods include high-temperature incineration and burial in a controlled landfill.[2] It is recommended to use commercial firms that specialize in **Pyranol** and PCB disposal.[1][2]

Step-by-Step Disposal Protocol:

- Waste Characterization: Determine the concentration of PCBs in the **Pyranol** waste. This will dictate the required disposal method.
- Segregation and Collection:

- Drain **Pyranol** from equipment, such as transformers, into designated, leak-proof containers.
- Thoroughly flush the interior of the drained equipment with an approved solvent.[\[2\]](#)
- Collect all liquids, flushing solvents, and any contaminated solid materials (e.g., wood, cellulosic insulation, gaskets) for proper disposal.[\[2\]](#)
- Select a Disposal Facility: Choose an EPA-approved facility for the disposal of PCB waste.[\[3\]](#) The EPA maintains a list of approved storage and disposal facilities.[\[3\]](#)
- Transportation: Transport the waste in accordance with Department of Transportation (DOT) regulations for hazardous materials.
- Disposal: The disposal method will be determined by the PCB concentration and the type of waste.

PCB Concentration and Disposal Requirements

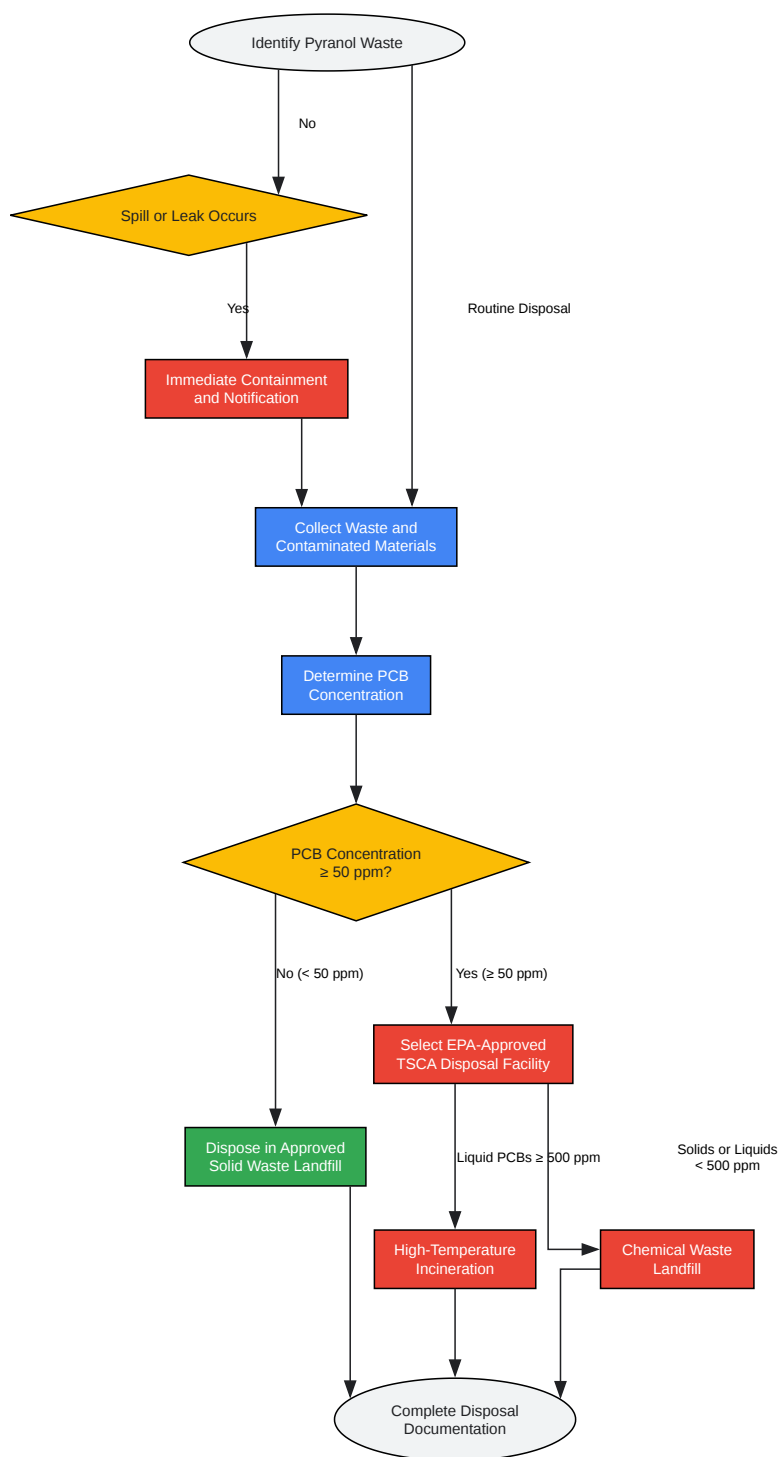
The disposal requirements for PCB waste are tiered based on the concentration of PCBs, measured in parts per million (ppm).

PCB Concentration	Waste Type	Disposal Method
< 50 ppm	Non-TSCA regulated solid waste	May be disposed of in a licensed solid waste landfill that has DNR approval to accept PCB-contaminated wastes not subject to TSCA regulation.[4]
≥ 50 ppm	TSCA-regulated waste	Must be disposed of at an EPA-approved facility.[4]
≥ 50 ppm to < 500 ppm	Liquid PCBs	May be disposed of in a TSCA-approved incinerator or a high-efficiency boiler.[5][6] Non-liquid waste can be disposed of in a TSCA-approved chemical waste landfill.[5]
≥ 500 ppm	Liquid and non-liquid PCBs	Must be disposed of in a TSCA-approved incinerator.[5] Drained containers may be disposed of in a TSCA chemical waste landfill.[5]

This table provides a summary of federal regulations. State and local regulations may be more stringent.

Pyranol Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Pyranol** waste.



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Caption: Logical workflow for the safe disposal of **Pyranol** waste.

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